

Physics-Informed Neural Networks in Computational Fluid Dynamics: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pdic-NN*

Cat. No.: *B15614678*

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Physics-Informed Neural Networks (PINNs) are rapidly emerging as a transformative paradigm in computational science, seamlessly blending the predictive power of deep learning with the fundamental principles of physics described by partial differential equations (PDEs). In the realm of computational fluid dynamics (CFD), PINNs offer a novel, mesh-free approach to simulating complex fluid behaviors, overcoming key limitations of traditional numerical solvers. This guide provides an in-depth technical overview of the core methodology, diverse applications, and current challenges of PINNs in fluid dynamics. It details their application to laminar, turbulent, and compressible flows, with a particular focus on their unique strengths in solving inverse problems using sparse or noisy data. Detailed experimental and computational protocols are provided, alongside quantitative performance comparisons and visualizations of key workflows and logical architectures.

Introduction to Physics-Informed Neural Networks

Traditional CFD methods, such as the Finite Volume or Finite Element methods, rely on discretizing a spatial domain into a mesh and numerically solving the governing equations at each point. While powerful, these methods can be computationally expensive, particularly for complex geometries or turbulent flows, and face challenges in solving ill-posed inverse problems.[1][2][3]

Physics-Informed Neural Networks (PINNs) offer a different approach. A PINN is a deep neural network that approximates the solution to a set of PDEs.[4] Its defining characteristic is the loss function, which is formulated to include not only the error with respect to known data points but also the extent to which the network's output violates the governing physical laws.[4][5] By embedding the PDEs, such as the Navier-Stokes equations, directly into the training process, the network is constrained to find a solution that is physically plausible, significantly reducing the reliance on large labeled datasets.[6][7] This makes PINNs exceptionally well-suited for problems where data is sparse, noisy, or difficult to obtain, such as reconstructing blood flow from limited medical imaging.[6][8]

Core Methodology

The power of a PINN lies in its unique architecture and training process, which leverages automatic differentiation to enforce physical laws.

Network Architecture

A standard PINN for a fluid dynamics problem is typically a fully connected feedforward neural network. The network takes spatiotemporal coordinates (e.g., x, y, t) as input and outputs the primary flow variables, such as velocity components (u, v) and pressure (p).[4][9]

The Physics-Informed Loss Function

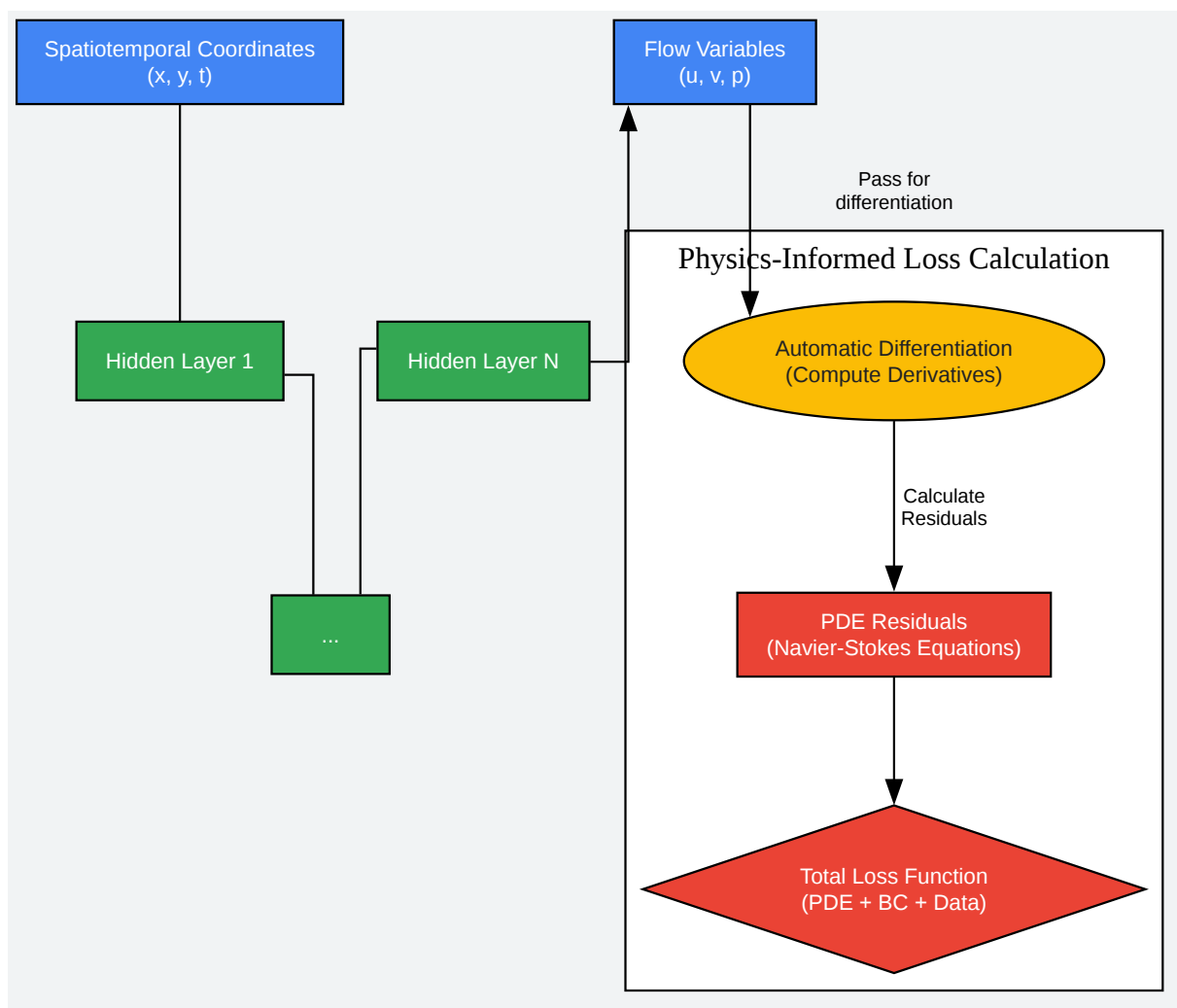
The training of the network is guided by a composite loss function, which typically consists of three main components:

- **Physics Loss (PDE Residual):** This is the core of the PINN. The neural network's outputs (u, v, p) are substituted into the governing equations (e.g., Navier-Stokes). Since the network's parameters are differentiable, automatic differentiation can be used to compute the derivatives required by the PDEs (e.g., $\partial u / \partial t, \partial p / \partial x, \partial^2 u / \partial y^2$).[8][10] The mean squared error

of these PDE residuals, evaluated at a large number of random points (collocation points) within the domain, forms the physics loss.

- **Data Loss:** This term measures the discrepancy between the network's predictions and any available measurement data. It is the standard mean squared error between the predicted values and the ground truth data at specific points.[\[11\]](#)
- **Boundary and Initial Condition Loss:** This component enforces the problem's boundary conditions (e.g., no-slip walls, inlet velocity) and initial state by penalizing deviations from these known values.[\[10\]](#)[\[12\]](#)

The total loss is a weighted sum of these components, which is then minimized using a gradient-based optimizer like Adam.[\[4\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Core architecture of a Physics-Informed Neural Network (PINN).

Applications in Computational Fluid Dynamics

PINNs have been successfully applied across a wide spectrum of fluid dynamics problems, from simple laminar flows to highly complex turbulent and compressible regimes.

Incompressible Laminar Flow

One of the earliest and most successful applications of PINNs is in simulating incompressible laminar flows at low Reynolds numbers.[11][13] They have demonstrated high accuracy in predicting velocity and pressure fields for benchmark cases, such as flow over a cylinder, with results comparable to traditional CFD solvers.[5][11][14] A key advantage is the ability to generate a continuous, analytical representation of the solution, which can be evaluated at any point in space and time without interpolation.[1]

Turbulent Flow

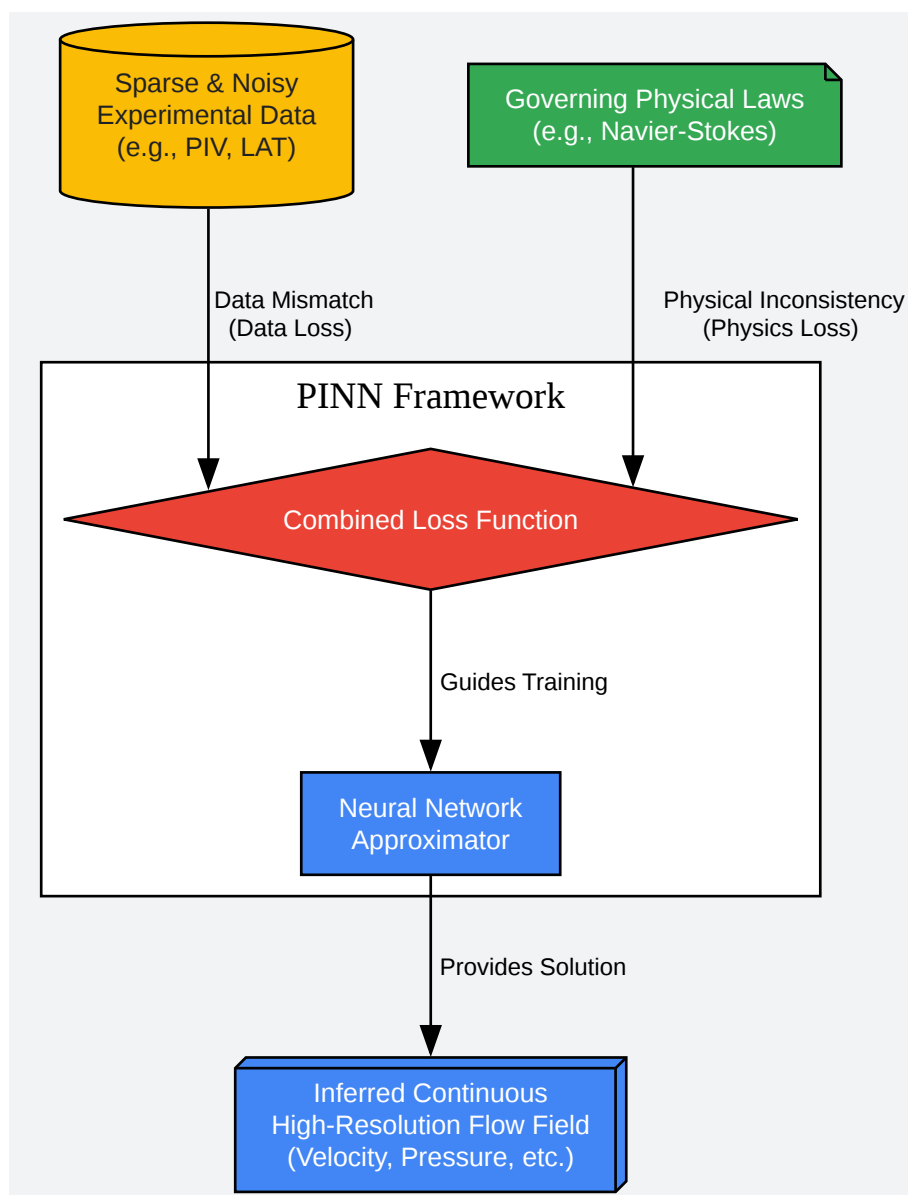
Modeling turbulent flow is a significant challenge for any CFD method due to its chaotic, multi-scale nature.[15] For PINNs, this manifests as a difficult optimization problem. The primary approach is to solve the Reynolds-Averaged Navier-Stokes (RANS) equations, embedding them and a chosen turbulence model into the network's loss function.[12][16] Various turbulence models, including the k - ϵ and k - ω models, have been successfully incorporated.[17][18][19] Recent research has also demonstrated that PINNs with innovative architectures and advanced training strategies can directly simulate fully turbulent flows, accurately reproducing key turbulence statistics without relying on traditional turbulence models.[15]

Compressible Flow

PINNs have also been extended to solve the compressible Euler and Navier-Stokes equations.[10][20] A major difficulty in this area is capturing sharp discontinuities like shock waves. To address this, techniques such as including artificial viscosity in the loss function have been proposed to stabilize the training process and achieve physically consistent solutions.[10]

Inverse Problems & Data Assimilation

This is arguably the area where PINNs offer the most significant advantage over traditional methods.[21] By including a data loss term, PINNs can reconstruct entire high-resolution flow fields from sparse, and potentially noisy, experimental measurements.[6][8] For instance, researchers have successfully inferred full velocity and pressure fields from density data obtained via Light Attenuation Technique (LAT) or from sparse velocity measurements from Particle Image Velocimetry (PIV).[19][22][23] This capability is invaluable in fields like biomedicine and aerospace, where obtaining complete experimental data is often impractical.



[Click to download full resolution via product page](#)

Caption: Logical workflow for solving inverse problems with PINNs.

Detailed Methodologies & Protocols

To provide a practical understanding, this section details standardized protocols for applying PINNs to common CFD problems.

Protocol 1: Simulating 2D Incompressible Laminar Flow

- Objective: Solve for the steady-state velocity (u , v) and pressure (p) fields for flow around a 2D cylinder.

- **Governing Equations:** The incompressible Navier-Stokes and continuity equations are used to define the physics loss.
- **PINN Architecture:** A fully connected neural network with 2 inputs (x, y) and 3 outputs (u, v, p). A typical architecture might consist of 8 hidden layers with 40 neurons per layer and a hyperbolic tangent activation function.
- **Loss Function Definition:**
 - **Loss_PDE:** The mean squared residual of the Navier-Stokes and continuity equations, evaluated at thousands of collocation points sampled from the fluid domain.
 - **Loss_BC:** The mean squared error between the network's predictions and the known values at the boundaries. This includes a parabolic velocity profile at the inlet, a zero-pressure condition at the outlet, and a no-slip condition ($u=0$, $v=0$) on the cylinder's surface.[\[11\]](#)
 - **Total_Loss** = $w_{pde} * \text{Loss_PDE} + w_{bc} * \text{Loss_BC}$, where w are weights that can be tuned.
- **Training Procedure:**
 - The network is trained by minimizing the Total_Loss using the Adam optimizer with a learning rate schedule.
 - Training continues until the loss converges to a minimum value.
- **Validation:** The predicted velocity and pressure fields are qualitatively and quantitatively compared against results from a validated CFD solver (e.g., ANSYS Fluent). The L2 relative error is a common metric for quantifying accuracy.[\[5\]](#)[\[11\]](#)

Protocol 2: RANS-Based Simulation of 2D Turbulent Flow

- **Objective:** Predict the mean velocity and pressure fields for a turbulent flow, such as over a backward-facing step.

- **Governing Equations:** The Reynolds-Averaged Navier-Stokes (RANS) equations are combined with a turbulence model, such as the standard k - ω model.[18]
- **PINN Architecture:** The neural network takes 2 inputs (x , y) and outputs 5 variables: mean velocity (U , V), mean pressure (P), turbulent kinetic energy (k), and specific dissipation rate (ω).
- **Loss Function Definition:**
 - The loss function is significantly more complex, containing residuals for the RANS momentum equations, the continuity equation, and the transport equations for both k and ω . [18]
 - If sparse experimental or high-fidelity simulation data is available, a `Loss_Data` term is included. [19]
 - Boundary conditions for all 5 output variables must be enforced in the `Loss_BC` term.
- **Training Procedure:**
 - Training this more complex model can be challenging due to the different scales and stiffness of the various PDE residuals.
 - Techniques like dynamic weighting of the loss components during training may be necessary to ensure balanced convergence. [24]
- **Validation:** Predictions are validated against Direct Numerical Simulation (DNS) data or detailed experimental measurements. [18]

Quantitative Data & Performance Comparison

The performance of PINNs can be assessed in terms of both computational cost and predictive accuracy.

Table 1: PINN vs. Traditional CFD - Computational Cost Comparison

Flow Case	Reynolds No. (Re)	PINN Training Time	CFD Simulation Time	PINN Memory Usage	CFD Memory Usage	Reference(s)
2D Laminar Cylinder Flow	40	~3 hours	< 1 hour	5-10x less than CFD	High	[14]
2D Taylor-Green Vortex	100	~32 hours	< 20 seconds (16x16 grid)	Low	Low (for coarse grid)	[25] [26]
Simple Laminar Cases	Low	Longer than CFD	Shorter than PINN	More memory-efficient	Less memory-efficient	[6]

Note: Computational times are highly dependent on hardware, implementation, and the complexity of the specific case. In simpler cases, CFD is often faster, but PINNs may offer advantages for very complex geometries or parametric studies.[\[6\]](#)[\[27\]](#)

Table 2: Predictive Accuracy of PINNs in Various Flow Scenarios

Flow Case	Predicted Quantities	Error Metric	PINN Error (%)	Comparison Data	Reference(s)
Laminar Flow Past Cylinder	Velocity, Pressure	L2 Relative Error	< 1%	ANSYS Fluent (CFD)	[11]
2D Cavity Flow (FSI)	Pressure	Relative Error	2.39%	Ground Truth	[28]
Backward-Facing Step (Turbulent)	Velocity, Reynolds Stresses	-	Favorable agreement	DNS	[18]
Indoor Airflow (Turbulent, with Data)	Pressure, Velocity	-	Accuracy enhanced by 53-83%	Experimental Data	[19]
Laminar Flow around Particle	Drag Coefficient	Relative Error	< 10%	CFD	[5]

Advantages and Limitations

Advantages

- **Mesh-Free:** PINNs operate on continuous coordinates, eliminating the complex and often time-consuming process of mesh generation.[1][29]
- **Solves Inverse Problems:** They excel at integrating sparse or noisy data to reconstruct flow fields and identify unknown parameters.[6][22]
- **Handles Complex Geometries:** The mesh-free nature simplifies the handling of intricate and moving boundaries.[3][30]
- **Parametric Solutions:** A single trained PINN can provide solutions for a range of parameters (e.g., Reynolds number, geometry), which is highly efficient for design optimization.[17][27]

Limitations

- **Computational Cost:** Training can be very time-consuming, often slower than traditional solvers for simple forward problems.[\[25\]](#)[\[31\]](#)
- **Training Difficulties:** The loss landscape can be complex and non-convex, leading to challenges in convergence. Unbalanced gradients between different loss terms can stall training.[\[21\]](#)[\[27\]](#)
- **Accuracy:** For forward problems, PINNs may not yet achieve the same level of accuracy as high-order, well-established numerical methods.[\[21\]](#)[\[25\]](#)
- **Turbulence and Shocks:** Accurately capturing the behavior of highly turbulent flows and sharp discontinuities remains a significant and active area of research.[\[32\]](#)

Conclusion and Future Directions

Physics-Informed Neural Networks represent a paradigm shift in computational fluid dynamics, offering a powerful framework that unifies data and physical laws. While not a universal replacement for traditional CFD solvers, they provide a complementary tool with unparalleled strengths in solving inverse problems, assimilating experimental data, and handling complex geometries.[\[21\]](#)[\[25\]](#)

The future of PINNs in CFD is bright, with ongoing research focused on several key areas:

- **Improved Architectures:** Developing novel network architectures specifically designed to capture the multi-scale physics of turbulence.
- **Advanced Training Algorithms:** Creating more robust optimization techniques to overcome training challenges and accelerate convergence.[\[33\]](#)
- **Scalability:** Enhancing the scalability of PINNs to tackle large-scale, three-dimensional industrial problems.[\[21\]](#)
- **Hybrid Models:** Combining the strengths of PINNs and traditional solvers to create hybrid algorithms that are both fast and accurate.

As these methods mature, PINNs are poised to become an indispensable tool for researchers and engineers, enabling new discoveries and accelerating the design and development of

advanced fluid systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Physics-informed neural networks - Wikipedia \[en.wikipedia.org\]](#)
- [2. medium.com \[medium.com\]](#)
- [3. What is a Physics Informed Neural Network \(PINN\)? | Resolved Analytics \[resolvedanalytics.com\]](#)
- [4. rabmcmenemy.medium.com \[rabmcmenemy.medium.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Physics-informed neural networks \(PINNs\) for fluid mechanics: A review | alphaXiv \[alphaxiv.org\]](#)
- [9. Solving the Navier-Stokes Equation with Physics-Informed Neural Networks: A New Frontier in CFD - DEV Community \[dev.to\]](#)
- [10. elib.dlr.de \[elib.dlr.de\]](#)
- [11. Physics-informed deep learning for incompressible laminar flows \[pubs-en.cstam.org.cn\]](#)
- [12. Physics-informed neural networks for solving Reynolds-averaged Navier–Stokes equations | Physics of Fluids | AIP Publishing \[pubs.aip.org\]](#)
- [13. \[2002.10558\] Physics-informed deep learning for incompressible laminar flows \[arxiv.org\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. Simulating Three-dimensional Turbulence with Physics-informed Neural Networks \[arxiv.org\]](#)
- [16. pubs.aip.org \[pubs.aip.org\]](#)
- [17. ml4physicalsciences.github.io \[ml4physicalsciences.github.io\]](#)

- [18. mdpi.com \[mdpi.com\]](#)
- [19. pubs.aip.org \[pubs.aip.org\]](#)
- [20. pubs.aip.org \[pubs.aip.org\]](#)
- [21. emergentmind.com \[emergentmind.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. Quantitative Assessment of PINN Inference on Experimental Data for Gravity Currents Flows \[arxiv.org\]](#)
- [24. scispace.com \[scispace.com\]](#)
- [25. proceedings.scipy.org \[proceedings.scipy.org\]](#)
- [26. \[2205.14249\] Experience report of physics-informed neural networks in fluid simulations: pitfalls and frustration \[arxiv.org\]](#)
- [27. proceedings.scipy.org \[proceedings.scipy.org\]](#)
- [28. \[2505.18565\] Learning Fluid-Structure Interaction with Physics-Informed Machine Learning and Immersed Boundary Methods \[arxiv.org\]](#)
- [29. Physics informed neural networks for computational fluid dynamics \[open.metu.edu.tr\]](#)
- [30. \[2308.13219\] Physics-informed neural networks for unsteady incompressible flows with time-dependent moving boundaries \[arxiv.org\]](#)
- [31. GitHub - Vaezi92/PINNs-TF2.x: Physics Informed Neural Networks: a starting step for CFD specialists \[github.com\]](#)
- [32. consensus.app \[consensus.app\]](#)
- [33. pubs.aip.org \[pubs.aip.org\]](#)
- To cite this document: BenchChem. [Physics-Informed Neural Networks in Computational Fluid Dynamics: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614678/docs#physics-informed-neural-networks-in-computational-fluid-dynamics-a-technical-guide\]](https://www.benchchem.com/product/b15614678/docs#physics-informed-neural-networks-in-computational-fluid-dynamics-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)